

Technical Guide: Solubility Profiling of 2-Chloro-4-cyclopropyl-5-methylaniline

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Compound of Interest

Compound Name: 2-Chloro-4-cyclopropyl-5-methylaniline

CAS No.: 1383854-70-3

Cat. No.: B2904007

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Executive Summary & Compound Identity

2-Chloro-4-cyclopropyl-5-methylaniline (CAS: 1383854-70-3) is a specialized pharmaceutical intermediate, characterized by a highly functionalized aniline core.^{[1][2][3]} Its structural motif—combining a lipophilic cyclopropyl ring, an electron-withdrawing chlorine, and a methyl group—creates a distinct solubility profile critical for its use in nucleophilic aromatic substitutions and urea formation reactions (common in kinase inhibitor synthesis).

This guide provides a technical breakdown of its solubility in Dimethyl Sulfoxide (DMSO) and Methanol (MeOH), focusing on the mechanistic drivers of dissolution, preparation of stock solutions, and experimental validation protocols.

Property	Detail
CAS Number	1383854-70-3
Molecular Formula	C ₁₀ H ₁₂ ClN
Molecular Weight	181.66 g/mol
Physical State	Solid (Crystalline powder)
Predicted LogP	~3.2 – 3.8 (High Lipophilicity)
Primary Solvents	DMSO (High), Methanol (Moderate/High)

Physicochemical Basis of Solubility

To optimize solvation, one must understand the competing forces within the crystal lattice and the solvent interface.

Structural Analysis

- **The Aniline Head (Polar/H-Bonding):** The primary amine (-NH₂) acts as both a hydrogen bond donor and acceptor. However, the ortho-chlorine atom exerts an electron-withdrawing inductive effect (-I), reducing the electron density on the nitrogen. This lowers the pK_a (making it less basic) and slightly weakens H-bonding potential compared to unsubstituted aniline.
- **The Lipophilic Tail (Hydrophobic):** The cyclopropyl and methyl groups significantly increase the molecule's lipophilicity. The cyclopropyl group, being rigid and planar, can enhance crystal lattice energy, often requiring mechanical energy (sonication) to initiate dissolution.

Solvent Compatibility Matrix

Solvent	Interaction Mechanism	Solubility Prediction	Application
DMSO	Dipole-Dipole & Hydrophobic Effect: DMSO is a polar aprotic solvent. Its sulfur-oxygen bond creates a strong dipole that stabilizes the polar amine, while its methyl groups accommodate the hydrophobic cyclopropyl/methyl regions of the solute.	Excellent (>100 mM)	Stock solution preparation; Biological assays; Reaction solvent.
Methanol	Hydrogen Bonding: Methanol is a polar protic solvent. It solvates the amine via H-bonding. However, the molecule's significant hydrophobic surface area (cyclopropyl/methyl/chloro) may limit solubility at very high concentrations compared to DMSO.	Good (<50 mM)	Recrystallization; HPLC mobile phase; Transfer solvent.

Solubility in DMSO: Protocols & Best Practices

DMSO is the "Gold Standard" solvent for this compound due to its ability to disrupt the crystal lattice effectively.

Preparation of 100 mM Stock Solution

Target: 100 mM solution in 10 mL DMSO. Mass Required:

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Protocol:

- Weighing: Weigh 182 mg of **2-Chloro-4-cyclopropyl-5-methylaniline** into a pre-tared, amber glass vial (to protect from light).
- Initial Wetting: Add 5 mL of anhydrous DMSO (Grade: 99.9%).
- Disruption: Vortex vigorously for 30 seconds. If solid persists, sonicate in a water bath at 35°C for 5 minutes. The rigid cyclopropyl group often requires this thermal/kinetic kick-start.
- Final Volume: Add DMSO to bring the total volume to 10 mL.
- Storage: Store at -20°C. Note: DMSO freezes at 19°C; thaw completely and vortex before use to prevent concentration gradients.

Hygroscopicity Warning

DMSO is highly hygroscopic. Absorbed water can cause the hydrophobic aniline to precipitate (crash out) over time.

- Mitigation: Always use anhydrous DMSO and store under nitrogen or argon if possible.

Solubility in Methanol: Protocols & Applications

Methanol is less powerful than DMSO for this specific lipophile but is essential for purification and chromatography.

Temperature Dependence

While soluble at room temperature, the solubility of **2-Chloro-4-cyclopropyl-5-methylaniline** in MeOH drops significantly at lower temperatures.

- **Recrystallization Strategy:** Dissolve the compound in warm Methanol (40–50°C) near saturation, then slowly cool to 4°C. The hydrophobic cyclopropyl/chloro core will drive crystallization as the solvent loses thermal energy.

HPLC Sample Preparation

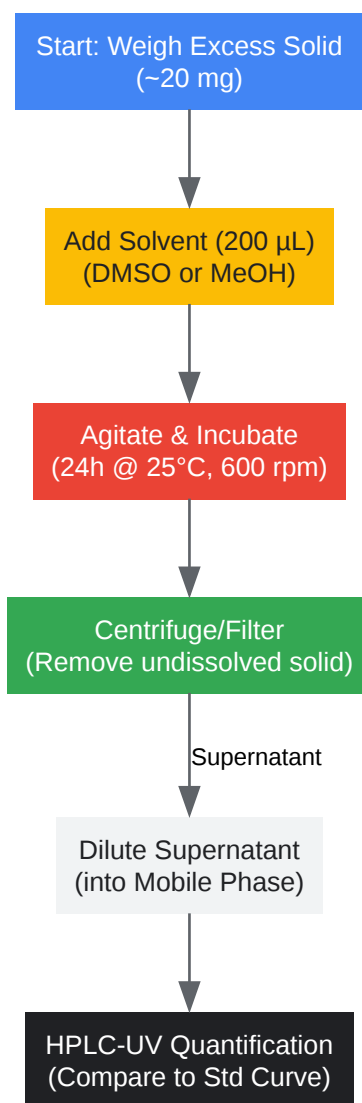
For analytical chromatography, avoid injecting pure DMSO stocks if possible, as DMSO can cause peak broadening.

- **Dilution Protocol:** Dilute the DMSO stock 1:10 into Methanol. If precipitation occurs, use a 50:50 Methanol:Acetonitrile mix to better solubilize the hydrophobic core.

Experimental Validation Workflow

As a researcher, you should never rely solely on predicted values. Use this standardized "Saturation Shake-Flask" method to determine the exact solubility limit in your specific lab conditions.

Solubility Determination Diagram



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Figure 1: Step-by-step workflow for experimentally determining the thermodynamic solubility of the compound.

Protocol Steps

- Saturation: Add excess solid (~20 mg) to 200 μL of solvent in a microcentrifuge tube.
- Equilibrium: Shake at room temperature for 24 hours.
- Separation: Centrifuge at 14,000 rpm for 10 minutes to pellet undissolved material.

- Quantification: Remove supernatant, dilute 100-fold, and analyze via HPLC (UV detection at 254 nm).

Safety & Stability (E-E-A-T)

Handling Precautions:

- Toxicity: Anilines are generally toxic and can induce methemoglobinemia.
- Permeability: DMSO enhances skin permeability. Never handle DMSO solutions of this compound without chemically resistant gloves (Nitrile is standard, but Butyl rubber is superior for DMSO).
- Oxidation: Anilines oxidize to colored impurities (often red/brown) upon air exposure.
 - Visual Check: A yellow/colorless solution is good. A dark brown solution indicates oxidation.

References

- Chemical Identity: **2-Chloro-4-cyclopropyl-5-methylaniline** (CAS 1383854-70-3).^{[1][2][3]} Sigma-Aldrich / BLD Pharm Catalog Entries.
- Solubility Methodology: Bhattachar, S. N., et al. "Solubility: it's not just for physical chemists." Drug Discovery Today 11.21-22 (2006): 1012-1018.
- DMSO Handling: "Safe Handling of DMSO in the Laboratory." Gaylord Chemical Company Technical Bulletin.
- Aniline Toxicity: "General Hazards of Aniline Derivatives." PubChem Compound Summary.

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Sources

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- [2. 858225-64-6|6-Chloro-2,3-dihydro-1H-inden-5-amine|BLD Pharm \[bldpharm.com\]](#)
- [3. 76842-16-5|2-Chloro-4-isopropylaniline|BLD Pharm \[bldpharm.com\]](#)
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